

5,8-Dibromo-2,3-dichloroquinoxaline molecular weight and formula

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Compound of Interest

Compound Name: 5,8-Dibromo-2,3-dichloroquinoxaline

Cat. No.: B12834208

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An In-depth Technical Guide to 5,8-Dibromo-2,3-dichloroquinoxaline

This guide provides essential technical data for **5,8-Dibromo-2,3-dichloroquinoxaline**, a halogenated heterocyclic compound relevant to researchers and professionals in the fields of chemical synthesis and drug development.

Core Molecular Data

The fundamental molecular properties of **5,8-Dibromo-2,3-dichloroquinoxaline** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

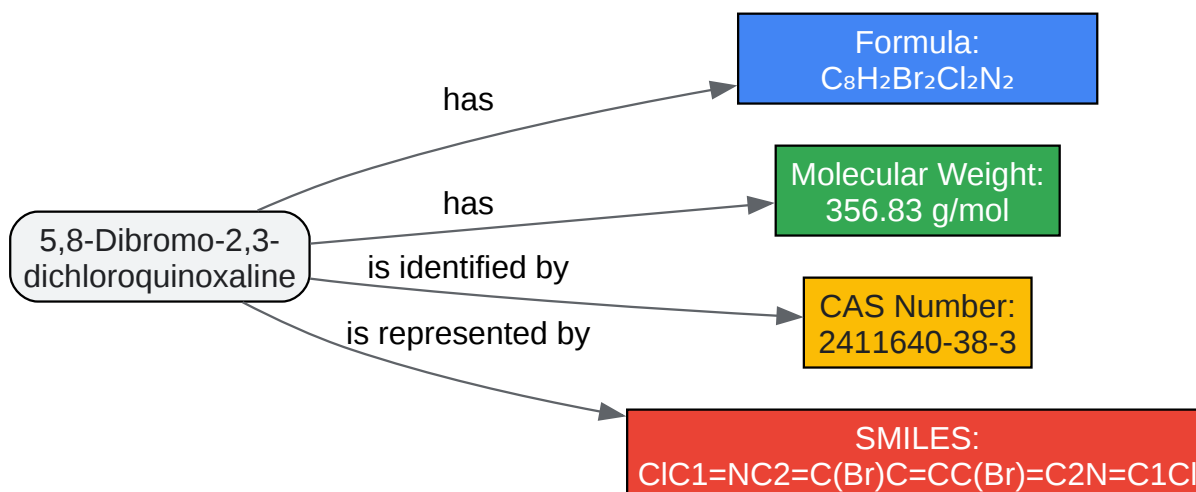
Property	Value
Chemical Formula	C ₈ H ₂ Br ₂ Cl ₂ N ₂ [1]
Molecular Weight	356.83 g/mol [1]
IUPAC Name	5,8-dibromo-2,3-dichloroquinoxaline [1]
CAS Number	2411640-38-3 [1]

Experimental Protocols

Detailed experimental protocols involving this compound are highly specific to the research context. For methodologies related to its synthesis, purification, or application, researchers should consult peer-reviewed chemical literature and established synthetic chemistry databases. As a starting point, the product's SMILES string, ClC1=NC2=C(Br)C=CC(Br)=C2N=C1Cl, can be used to search for relevant reaction schemes and experimental procedures in chemical informatics platforms.^[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core identifiers and properties.



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Caption: Relationship between the compound and its key properties.

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References

- 1. 5,8-dibromo-2,3-dichloroquinoxaline 95% | CAS: 2411640-38-3 | AChemBlock [achemblock.com]
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